

Stability of 2-Furanol in different solvent systems

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Compound of Interest

Compound Name: 2-Furanol

Cat. No.: B3349493

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Technical Support Center: Stability of 2-Furanol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **2-furanol** in various solvent systems. The information is tailored for researchers, scientists, and drug development professionals. Please note that **2-furanol** is an unstable compound that readily undergoes tautomerization.

Frequently Asked Questions (FAQs)

Q1: What is **2-furanol** and why is its stability a concern?

2-Furanol is a heterocyclic organic compound.^[1] It is of interest in various chemical syntheses. However, **2-furanol** is known to be unstable as it exists in a tautomeric equilibrium with other isomers, primarily 2(5H)-furanone and 2(3H)-furanone.^[2] This equilibrium is sensitive to environmental conditions, making the handling and storage of **2-furanol** challenging. Understanding its stability is crucial for predictable reaction outcomes and for the development of robust formulations.

Q2: What are the tautomeric forms of **2-furanol**?

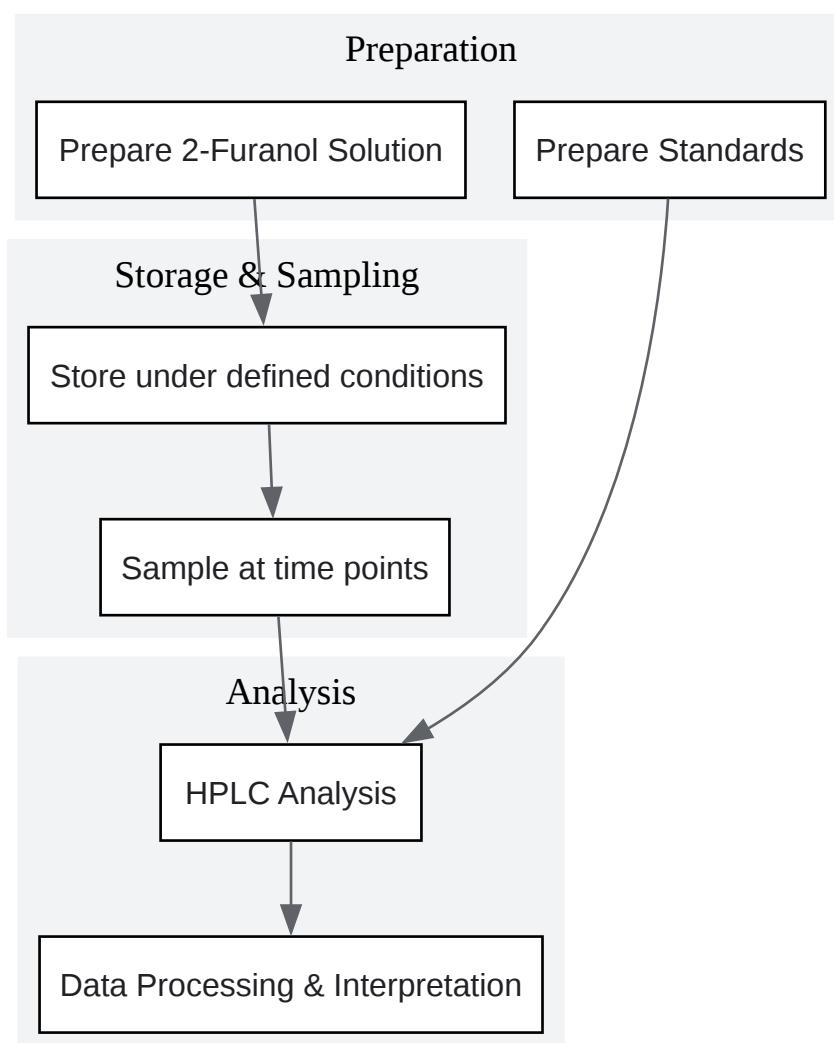
2-Furanol is the enol tautomer and is generally less stable than its keto counterparts. The primary tautomers are:

- **2-Furanol** (enol form)

- 2(5H)-Furanone (α,β -unsaturated lactone)

- 2(3H)-Furanone (β,γ -unsaturated lactone)

The equilibrium between these forms is dynamic and influenced by the solvent, pH, and temperature.^[2] In many cases, the keto forms, particularly 2(5H)-furanone, are the more stable and predominant species.



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References

- 1. 2-Furanol | C4H4O2 | CID 179383 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Furanone [chemeurope.com]
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